

Estrone 3-methyl ether CAS number and molecular weight

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Compound of Interest

Compound Name: Estrone 3-methyl ether

Cat. No.: B1198795

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Estrone 3-Methyl Ether: Physicochemical Properties

Estrone 3-methyl ether, a derivative of the natural estrogen estrone, is a key intermediate in the synthesis of various steroidal compounds. This guide provides its fundamental physicochemical properties.

Identity and Weight

The Chemical Abstracts Service (CAS) has assigned the number 1624-62-0 to **Estrone 3-methyl ether**, which serves as a unique identifier for this specific chemical substance[1][2][3][4][5][6][7][8]. The molecular weight of this compound is approximately 284.4 g/mol [1][7]. More precise measurements indicate values such as 284.39 g/mol [5][9], 284.399 g/mol [2], and 284.3927 g/mol [3].

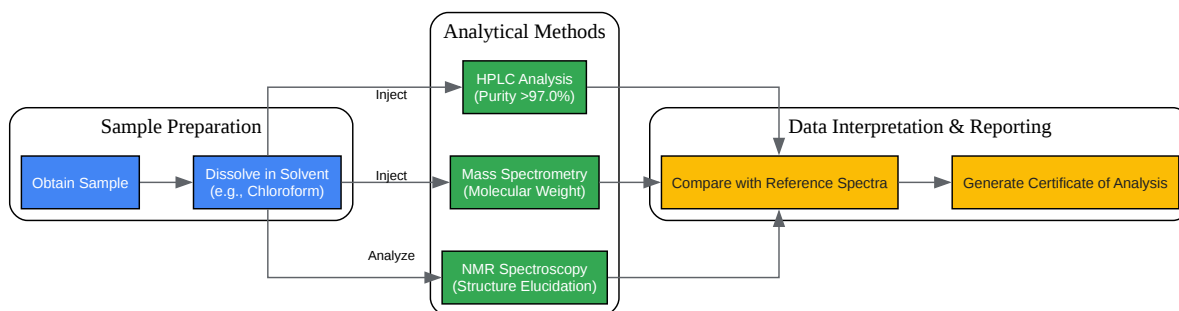
Physicochemical Data Summary

For researchers, scientists, and professionals in drug development, a clear presentation of key quantitative data is essential. The following table summarizes the primary identifiers and physicochemical properties of **Estrone 3-methyl ether**.

Property	Value	References
CAS Number	1624-62-0	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₁₉ H ₂₄ O ₂	[1][2][3][5][7][9]
Molecular Weight	284.4 g/mol	[1][7]
284.39 g/mol	[5][9]	
284.399 g/mol	[2]	
284.3927 g/mol	[3]	
Synonyms	3-Methoxyestrone, 3-Methoxyestra-1,3,5(10)-trien-17-one	[2][4][6]
Appearance	White to light yellow powder or crystal	[4]

Experimental Workflow: Compound Identification

The process of identifying a chemical compound like **Estrone 3-methyl ether** in a laboratory setting typically follows a standardized workflow. This ensures accurate and reproducible results. The diagram below illustrates a general workflow for compound identification and characterization.



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A generalized workflow for chemical compound identification.

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- To cite this document: BenchChem. [Estrone 3-methyl ether CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198795#estrone-3-methyl-ether-cas-number-and-molecular-weight]

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